

# An Inquiry into the Chemical Identity of Slafvdvln

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Slafvdvln*

Cat. No.: *B15616946*

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Initial investigations into the chemical entity "**Slafvdvln**" reveal that it is not a recognized or standard nomenclature for a chemical compound. However, the sequence of letters strongly corresponds to the one-letter codes for amino acids, suggesting that "**Slafvdvln**" represents a peptide with the sequence Ser-Leu-Ala-Phe-Val-Asp-Val-Leu-Asn.

A comprehensive search of chemical and biological databases, as well as the broader scientific literature, did not yield any specific information for a peptide with this exact sequence. It does not appear to be a well-characterized or commercially available peptide with established biological functions, experimental protocols, or associated signaling pathways. One commercially available product, a "SLFN14 Blocking Peptide," was identified, but its precise amino acid sequence is not publicly disclosed, making it impossible to definitively link it to "**Slafvdvln**"<sup>[1]</sup>.

Given the absence of specific data for this peptide, this guide will provide a foundational understanding of its chemical structure based on its amino acid composition.

## Deduced Chemical Structure

The peptide "**Slafvdvln**" is a nonapeptide, meaning it is composed of nine amino acids linked together by peptide bonds. The sequence is as follows:

Serine - Leucine - Alanine - Phenylalanine - Valine - Aspartic Acid - Valine - Leucine - Asparagine

The chemical structure can be represented as a linear chain of these amino acid residues. Each amino acid consists of a central carbon atom (the  $\alpha$ -carbon) bonded to an amino group (-NH<sub>2</sub>), a carboxyl group (-COOH), a hydrogen atom (-H), and a variable side chain (R-group) that is unique to each amino acid.

Table 1: Constituent Amino Acids of **SlafvdlIn** and Their Properties

Amino Acid	3-Letter Code	1-Letter Code	Side Chain Classification	Molecular Formula	Molecular Weight (g/mol)
Serine	Ser	S	Polar, uncharged	C <sub>3</sub> H <sub>7</sub> NO <sub>3</sub>	105.09
Leucine	Leu	L	Nonpolar, aliphatic	C <sub>6</sub> H <sub>13</sub> NO <sub>2</sub>	131.17
Alanine	Ala	A	Nonpolar, aliphatic	C <sub>3</sub> H <sub>7</sub> NO <sub>2</sub>	89.09
Phenylalanine	Phe	F	Nonpolar, aromatic	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub>	165.19
Valine	Val	V	Nonpolar, aliphatic	C <sub>5</sub> H <sub>11</sub> NO <sub>2</sub>	117.15
Aspartic Acid	Asp	D	Acidic, polar	C <sub>4</sub> H <sub>7</sub> NO <sub>4</sub>	133.10
Valine	Val	V	Nonpolar, aliphatic	C <sub>5</sub> H <sub>11</sub> NO <sub>2</sub>	117.15
Leucine	Leu	L	Nonpolar, aliphatic	C <sub>6</sub> H <sub>13</sub> NO <sub>2</sub>	131.17
Asparagine	Asn	N	Polar, uncharged	C <sub>4</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	132.12

The overall properties of the **SlafvdlIn** peptide will be determined by the collective physicochemical properties of its constituent amino acid side chains. The presence of both

hydrophobic (Leucine, Alanine, Phenylalanine, Valine) and hydrophilic (Serine, Aspartic Acid, Asparagine) residues suggests that this peptide may exhibit amphipathic characteristics.

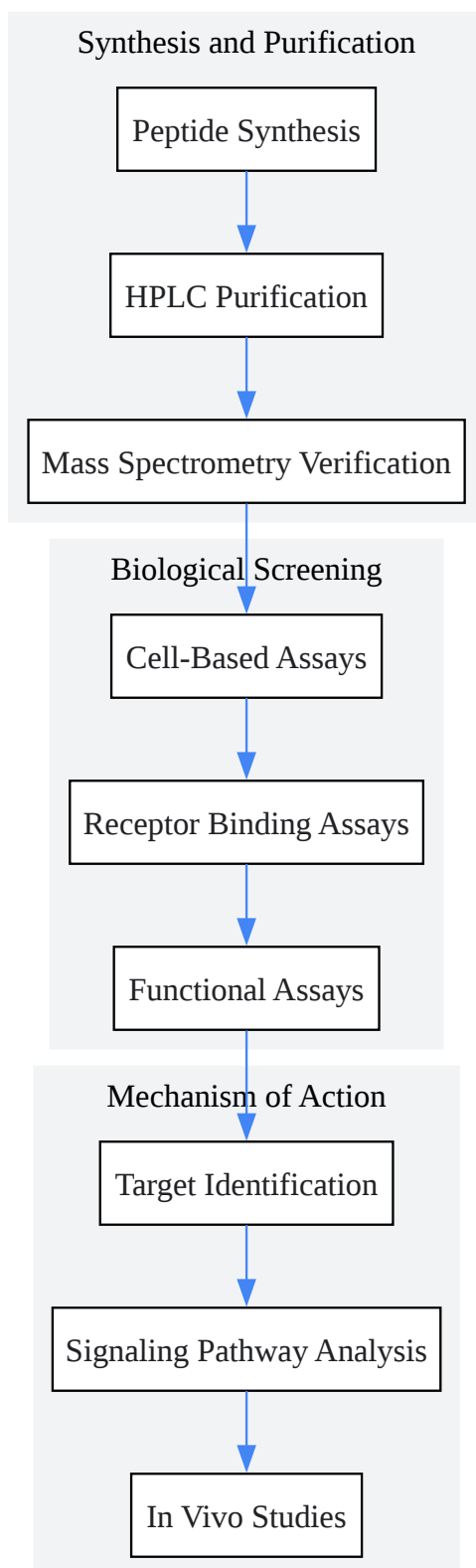
## Experimental Protocols and Data Presentation

As there are no published studies specifically investigating the **SlafvdlvIn** peptide, no experimental protocols for its synthesis, purification, or biological assays can be provided. Consequently, there is no quantitative data to summarize in tabular form.

## Signaling Pathways and Visualization

The involvement of the **SlafvdlvIn** peptide in any biological signaling pathways is currently unknown. Without experimental evidence of its biological function and molecular targets, it is not possible to create a diagram of any associated signaling pathway, experimental workflow, or logical relationship.

Should this peptide be a subject of future research, a logical workflow for its characterization could be visualized as follows:



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Caption: A generalized workflow for the characterization of a novel peptide.

In conclusion, "**Slafvdvln**" represents the primary structure of a peptide that is not documented in the current scientific literature. Therefore, a detailed technical guide on its properties, experimental procedures, and biological roles cannot be constructed at this time. The information provided here is based on the fundamental principles of peptide chemistry.

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## References

- 1. SLFN14 Blocking Peptide for SAB3500144 | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [An Inquiry into the Chemical Identity of Slafvdvln]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15616946#what-is-the-chemical-structure-of-slafvdvln]

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